

Atrazine-13C3,15N3 CAS number and chemical identifiers.

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Atrazine-13C3,15N3: A Technical Guide for Researchers

This technical guide provides an in-depth overview of the isotopically labeled compound **Atrazine-13C3,15N3**, designed for researchers, scientists, and professionals in drug development and environmental analysis. This document details its chemical identifiers, summarizes its application in experimental protocols, and visualizes a key biological pathway related to its mode of action.

Core Chemical Data

Atrazine-13C3,15N3 is a stable isotope-labeled version of the widely used herbicide, atrazine. The incorporation of three carbon-13 (¹³C) and three nitrogen-15 (¹⁵N) isotopes makes it an ideal internal standard for quantitative analysis by mass spectrometry-based methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). Its use allows for accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response.

Chemical Identifiers and Properties

A specific CAS Registry Number for the dual-labeled **Atrazine-13C3,15N3** is not readily available in public databases. However, the CAS numbers for the unlabeled compound and its single-isotope labeled analogues are provided below for reference.



Identifier	Value
Synonyms	2-Chloro-4-ethylamino-6-isopropylamino-1,3,5-triazine-(triazyl-13C3,15N3)
Empirical Formula	¹³ C ₃ C ₅ H ₁₄ CIN ¹⁵ N ₃ N ₂
Molecular Weight	221.64 g/mol
SMILES String	CCN[13C]1=[15N]INVALID-LINK=[15N] INVALID-LINK=[15N]1
InChI	1S/C8H14CIN5/c1-4-10-7-12-6(9)13-8(14-7)11- 5(2)3/h5H,4H2,1-3H3, (H2,10,11,12,13,14)/i6+1,7+1,8+1,12+1,13+1,1 4+1
InChlKey	MXWJVTOOROXGIU-ZNLDTMSVSA-N
CAS Number (Unlabeled)	1912-24-9
CAS Number (¹³C₃-labeled)	1443685-80-0
CAS Number (15N-labeled)	287476-17-9

Experimental Protocols

Isotopically labeled atrazine is frequently employed as an internal standard in isotope dilution methods for the analysis of atrazine and its degradation products in environmental samples. The following is a generalized experimental protocol based on common practices in the field.

Determination of Atrazine in Water by Isotope Dilution LC-MS/MS

- 1. Objective: To accurately quantify the concentration of atrazine and its primary metabolites in water samples.
- 2. Reagents and Materials:
- Atrazine-13C3,15N3 (Internal Standard)



- · Reference standards of atrazine and its metabolites
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- · Ammonium acetate
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- 3. Sample Preparation:
- Collect water samples in clean, amber glass bottles.
- Fortify a known volume of the water sample (e.g., 100 mL) with a precise amount of Atrazine-13C3,15N3 solution to a final concentration of, for example, 50 ng/L.
- Condition the SPE cartridge with methanol followed by ultrapure water.
- Load the fortified water sample onto the SPE cartridge.
- Wash the cartridge with a weak organic solvent solution to remove interferences.
- Elute the analytes and the internal standard from the cartridge with a suitable organic solvent, such as acetonitrile or methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a small volume of the initial mobile phase.
- 4. LC-MS/MS Analysis:
- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm).



- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
- Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping
 up to a high percentage of mobile phase B to elute the analytes.
- Flow Rate: 0.2-0.4 mL/min.
- Injection Volume: 5-10 μL.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for both
 the native atrazine and the Atrazine-13C3,15N3 internal standard to ensure accurate
 identification and quantification.
- 5. Quantification: The concentration of native atrazine is calculated by comparing the peak area ratio of the native analyte to its corresponding labeled internal standard against a calibration curve prepared with known concentrations of the native standard and a constant concentration of the internal standard.

Signaling Pathway Visualization

Atrazine's primary mode of action as an herbicide is the inhibition of photosynthesis in susceptible plants. It targets the D1 protein in Photosystem II (PSII) of the photosynthetic electron transport chain. The following diagram illustrates this inhibitory action.





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Atrazine's inhibition of electron transport in Photosystem II.

The diagram above illustrates how atrazine binds to the D1 protein of Photosystem II, thereby blocking the transfer of electrons to plastoquinone B (QB). This interruption of the electron transport chain halts the production of ATP and NADPH, which are essential for carbon fixation, ultimately leading to the death of the susceptible plant.

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